

sodium orthovanadate storage conditions stability

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Compound Focus: Sodium orthovanadate

CAS No.: 13721-39-6

Cat. No.: S591899

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Sodium Orthovanadate Storage & Handling FAQs

Here are answers to common questions about handling and storing **sodium orthovanadate** in a research setting.

- **What are the correct storage conditions for sodium orthovanadate?** Store the container **tightly sealed** in a **cool, well-ventilated** place, away from direct sunlight and sources of ignition [1]. The recommended storage temperatures are detailed in the table below.
- **How should I prepare a stock solution and ensure its activity?** **Sodium orthovanadate** is a phosphatase inhibitor and must be properly activated and handled to be effective.
 - **Activation:** To ensure the compound is in the active monomeric form, **boil the solution at pH 10** before use. This process depolymerizes inactive decavanadate into active monovanadate [2].
 - **Preparation:** After activation, adjust the pH of the solution as required for your experiment. The inhibitory effects of orthovanadate can be reversed by dilution or the addition of EDTA [2].
 - **Storage:** Aliquot the activated stock solution and store it frozen. Note that in solution, vanadate ions begin to polymerize at concentrations greater than 0.1 mM at neutral pH [3].
- **My experimental results are inconsistent. Could degraded sodium orthovanadate be the cause?** Yes, improper storage or use of inactivated compound are common pitfalls.

- **Check Storage Duration:** Compare the age of your stock against the recommended shelf life in the table below.
- **Always Activate:** For phosphatase inhibition assays, ensure you have activated a fresh aliquot by boiling at pH 10 [2].
- **Avoid Contaminants:** Keep the compound away from strong acids, alkalis, and strong oxidizing or reducing agents, as these are incompatible materials [1].

Storage Condition & Stability Data

The following table summarizes the key quantitative data for the storage and stability of **sodium orthovanadate**.

Property	Recommended Condition	Additional Context
Physical State	White, off-white solid [4]	-
Storage Temperature (Powder)	-20°C for 3 years; 4°C for 2 years [1]	Keep container tightly sealed [1].
Storage Temperature (Solution)	-80°C for 6 months; -20°C for 1 month [1]	Polymerization occurs at concentrations >0.1 mM at neutral pH [3].
Melting Point	850 - 866 °C [4] [3]	-
Water Solubility	Soluble [4] [2]	22.17 g/100 mL [2]
Stability Under Storage	Stable under recommended conditions [1] [4]	Incompatible with strong oxidizing agents [4].

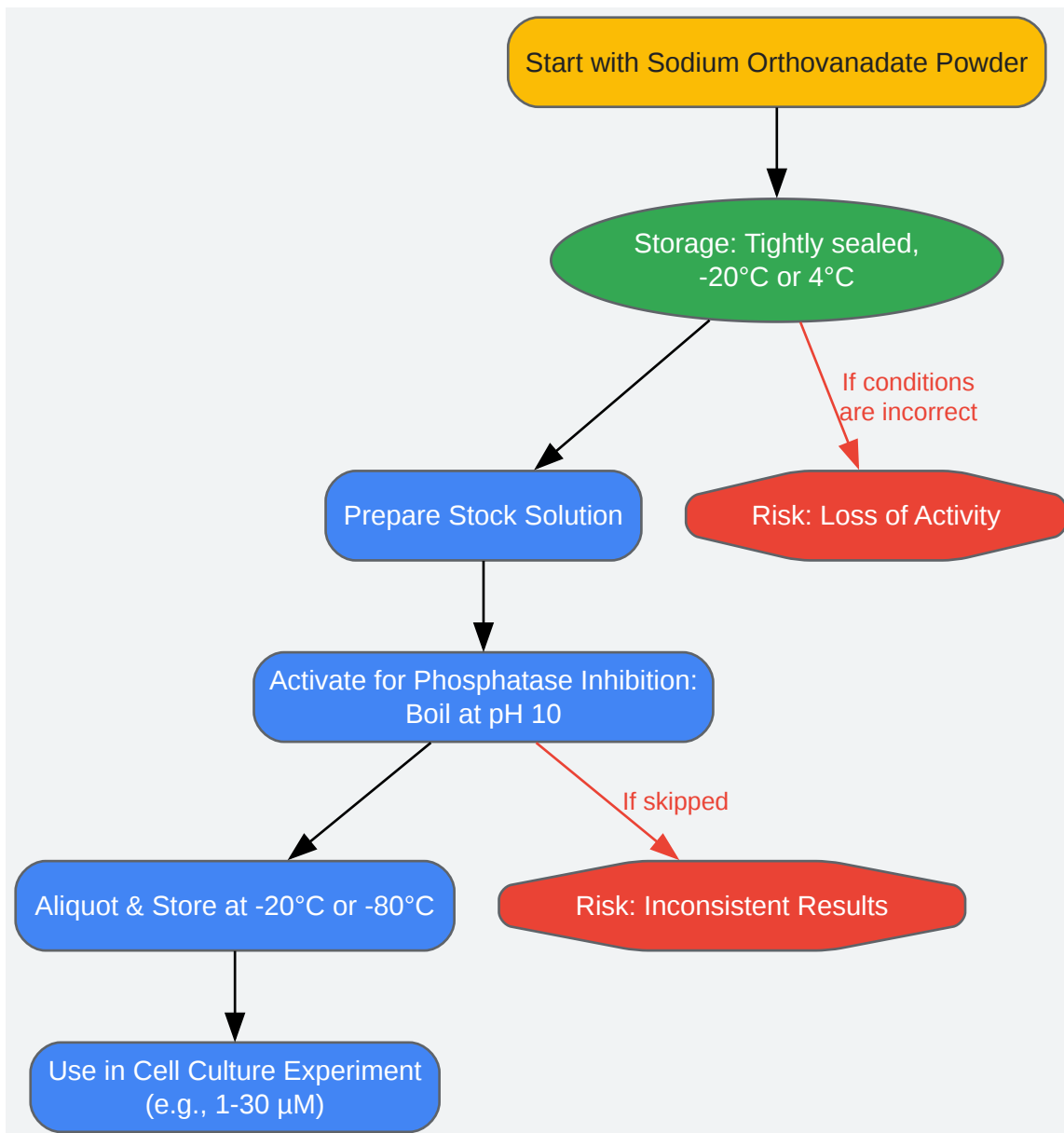
Experimental Context & Protocols

To help you contextualize the use of this compound in experiments, here are methodologies from published research.

- **Cell-Based Antidiabetic Research [5]**

- **Cell Line:** THP-1 macrophages (differentiated from monocytes using 100 nM Phorbol 12-myristate 13-acetate (PMA)).
 - **Treatment:** Cells were incubated with **1 μ M or 10 μ M sodium orthovanadate** for 48 hours.
 - **Rationale:** These concentrations are cited as being non-toxic and relevant for studying hypoglycemic properties in vitro.
- **Cell-Based Cancer Research [6]**
 - **Cell Lines:** Human hepatocellular carcinoma (HCC) cells (HepG2, Hep3B, SK-Hep-1).
 - **Treatment:** Cells were incubated with increasing concentrations of **sodium orthovanadate (7.5 μ M, 15 μ M, and 30 μ M)** for 72 hours to assess its inhibitory effect on proliferation.

The workflow for using **sodium orthovanadate** in cell culture studies and the stability factors involved can be visualized as follows:



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